

Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$ handling and safety precautions

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Compound of Interest

Compound Name: Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$

Cat. No.: B15088527

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Technical Support Center: Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$

This technical support center provides essential information for the safe handling, storage, and use of Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$. For research use only. Not intended for diagnostic or therapeutic use.[1]

Frequently Asked Questions (FAQs)

Q1: What is Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$ and what are its primary applications?

A1: Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$ is a stable isotope-labeled derivative of the amino acid tryptophan.[2][3] The Fmoc (9-fluorenylmethyloxycarbonyl) and Boc (tert-butoxycarbonyl) groups are protecting groups essential for its primary application in solid-phase peptide synthesis (SPPS).[4][5] The isotopic labeling with Carbon-13 (^{13}C) and Nitrogen-15 (^{15}N) allows it to be used as a tracer in metabolic studies and for quantitative analysis in proteomics.[2][3]

Q2: What are the main hazards associated with this compound?

A2: Fmoc-Trp(Boc)-OH may cause skin and eye irritation.[4] It is classified as a skin sensitizer, meaning it may cause an allergic skin reaction upon contact.[6] It is also considered toxic to aquatic life with long-lasting effects.[6]

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: When handling Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$, it is crucial to wear appropriate personal protective equipment. This includes protective gloves, clothing, and eye/face protection.[6] Work should be conducted in a well-ventilated area or under a fume hood to prevent the formation and inhalation of dust.[6]

Q4: How should I properly store this compound?

A4: For long-term storage, it is recommended to store Fmoc-Trp(Boc)-OH- $^{13}\text{C}_{11}$, $^{15}\text{N}_2$ in a tightly sealed container at 2-8°C or -20°C.[4][7] It is sensitive to moisture, so it is important to allow the container to warm to room temperature before opening to prevent condensation.[4][8]

Troubleshooting Guide

| Issue | Possible Cause | Solution |
|--|--|---|
| Poor solubility | The compound has low water solubility. [9] | Dissolve in organic solvents such as Chloroform, Dichloromethane, Ethyl Acetate, DMSO, or Acetone. [10] |
| Unexpected side reactions during peptide synthesis | Incomplete protection or deprotection of the amino acid. | The use of Fmoc-Trp(Boc)-OH helps minimize side reactions, particularly the reattachment of sulfonyl protecting groups from arginine residues onto the tryptophan indole ring. [11] Ensure proper cleavage protocols are followed. |
| Degradation of the compound | Improper storage conditions (exposure to moisture or high temperatures). | Always store in a tightly sealed container at the recommended refrigerated temperature. [4] [8] Allow the product to reach room temperature in a desiccator before use to prevent moisture condensation. [8] |
| Allergic skin reaction after handling | Direct skin contact with the compound. | Immediately wash the affected area with plenty of soap and water. [6] [9] If irritation or a rash develops, seek medical advice. [6] Always wear appropriate gloves and protective clothing when handling. |

Safety and Handling Data

| Parameter | Information |
|------------------------|--|
| Appearance | White to off-white crystalline powder[4] |
| Molecular Formula | $C_{20}^{13}C_{11}H_{30}^{15}N_2O_6$ [3] |
| Molecular Weight | 539.49 g/mol [3] |
| Storage Temperature | 2-8°C[4] or -20°C[7] |
| Hazard Classifications | Skin Sensitizer, Aquatic Chronic[6] |

Experimental Protocols

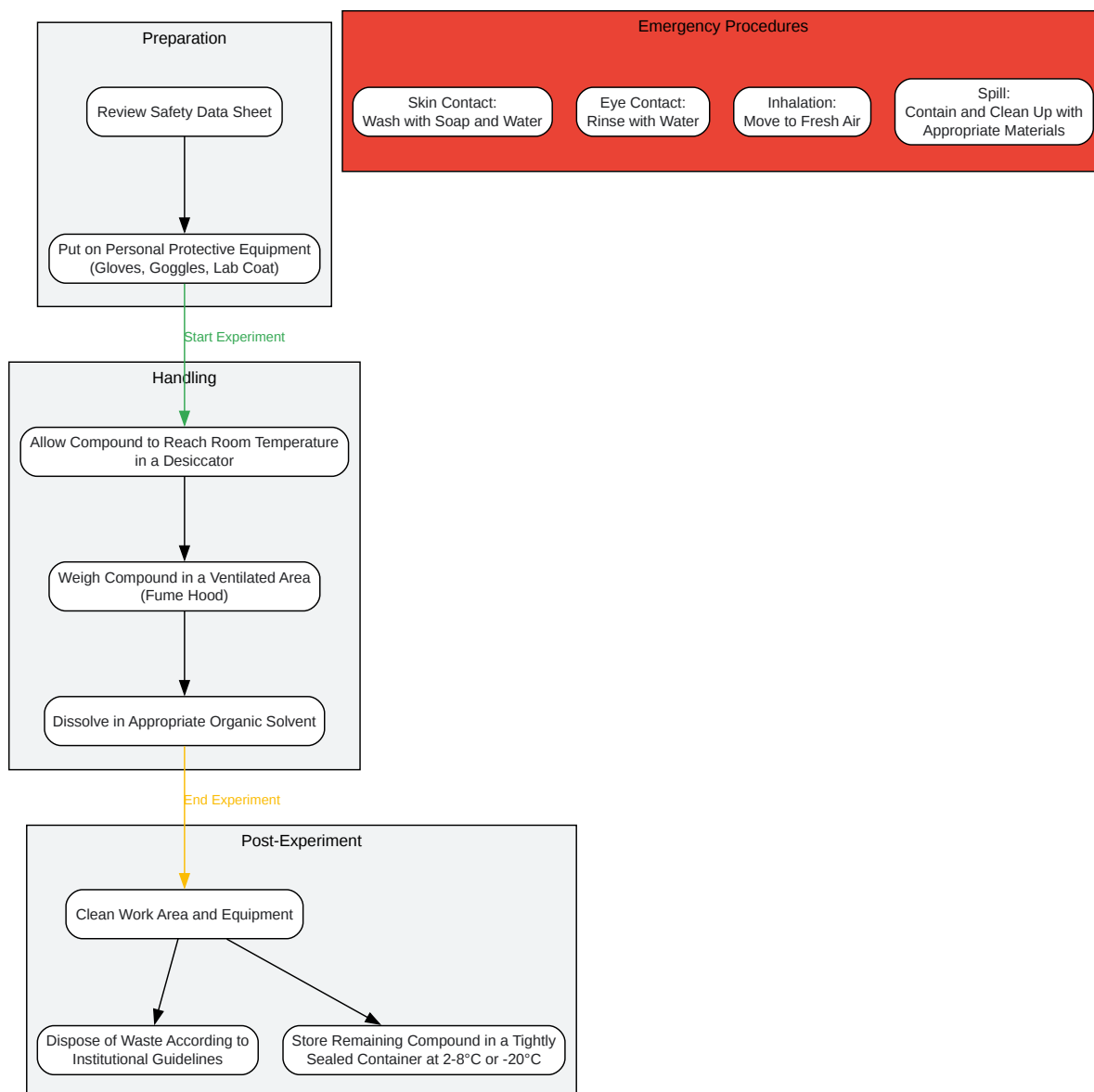
First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[9]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water.[6][9] If skin irritation or a rash occurs, get medical advice.[6]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- After Swallowing: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[9]

Accidental Release Measures

- Personal Precautions: Avoid dust formation. Ensure adequate ventilation. Wear personal protective equipment.[6]
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Sweep up the material and place it in a suitable container for disposal.[9]

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of Fmoc-Trp(Boc)-OH-¹³C₁₁, ¹⁵N₂.

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